

An In-depth Technical Guide to the Safe Handling of 1-Methylpiperidine

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Compound of Interest

Compound Name: 1-Methylpiperidine

Cat. No.: B042303

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-methylpiperidine** (CAS No. 626-67-5), a versatile intermediate used in the pharmaceutical and agrochemical industries.^[1] Due to its hazardous properties, a thorough understanding of safety protocols is crucial for all personnel handling this substance.

Chemical and Physical Properties

1-Methylpiperidine is a colorless, highly flammable liquid with a characteristic amine-like or peppery odor.^{[2][3]} It is miscible with water and soluble in alcohol and ether.^{[2][4]} An aqueous solution of **1-methylpiperidine** is strongly alkaline.^[2]

Table 1: Physical and Chemical Properties of **1-Methylpiperidine**

Property	Value	References
Molecular Formula	C ₆ H ₁₃ N	[2][3]
Molecular Weight	99.17 g/mol	[3]
Boiling Point	106-107 °C	[4][5]
Melting Point	-50 °C	[4]
Flash Point	3 °C (37.4 - 38 °F)	[4]
Autoignition Temperature	205 °C (401 °F)	[6][7]
Density	0.816 - 0.820 g/mL at 25 °C	[5][7]
Vapor Pressure	19.4 - 35.7 hPa at 20-25 °C	[4][8]
Vapor Density	3.42 (Air = 1)	[2]
Lower Explosion Limit	0.90% - 1.1% (V)	[2][7]
Upper Explosion Limit	9.9% - 11.50% (V)	[7]
Water Solubility	Miscible	[4]
pKa	10.08 at 25 °C	[4]
pH	12 (100 g/L aqueous solution at 20 °C)	[2][4]

Hazard Identification and GHS Classification

1-Methylpiperidine is classified as a hazardous substance. The primary hazards include high flammability, acute toxicity, and corrosivity.[1][3] Vapors can form explosive mixtures with air and are heavier than air, posing a risk of traveling to an ignition source.[3][9]

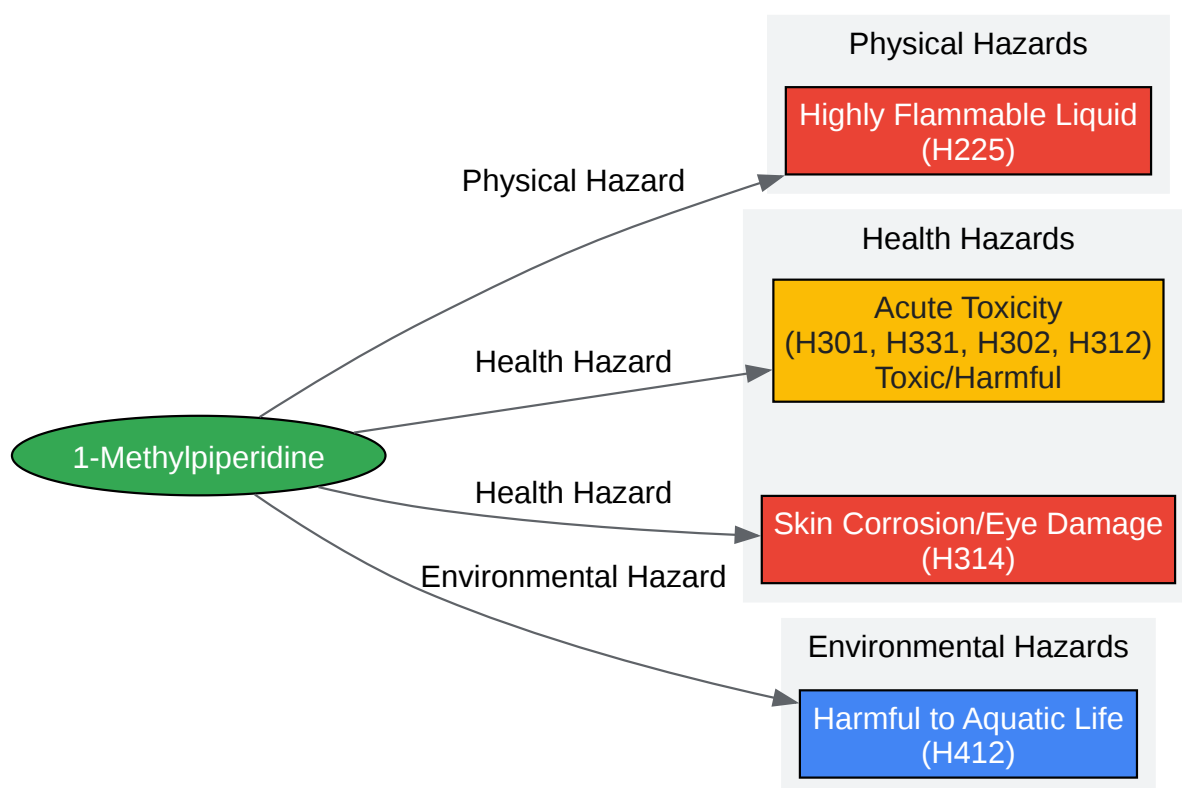
GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[1][2][10]
- H301, H331: Toxic if swallowed or if inhaled.[1][2]

- H302, H312: Harmful if swallowed or in contact with skin.[1][2]
- H314: Causes severe skin burns and eye damage.[1][2][10]
- H412: Harmful to aquatic life with long lasting effects.[1][2][10]

Pictograms:

- GHS02: Flammable[2]
- GHS05: Corrosive[2]
- GHS06: Toxic[2]
- GHS07: Exclamation mark[2]



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Primary hazards of **1-Methylpiperidine**.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[11\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[7\]](#)[\[10\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[10\]](#)
- Use only non-sparking tools.[\[10\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[\[1\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (see Section 4).[\[1\]](#)
- Do not eat, drink, or smoke in handling areas.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[11\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#)
- Store in a designated flammables area.[\[6\]](#)
- Keep away from incompatible materials such as acids, bases, oxidizing agents, acid anhydrides, and acid chlorides.[\[1\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **1-methylpiperidine**.

Table 2: Personal Protective Equipment Recommendations

Body Part	PPE	Specifications
Eyes/Face	Safety goggles and face shield	Goggles should comply with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield is necessary when there is a splash hazard. [7] [11]
Skin	Chemical-resistant gloves and protective clothing	Wear appropriate protective gloves (e.g., nitrile rubber, inspect before use) and clothing to prevent skin exposure. [6] [11]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded, if irritation occurs, or if ventilation is inadequate. [6] [7]

First Aid Measures

Immediate medical attention is required in case of exposure.

Table 3: First Aid Procedures for **1-Methylpiperidine** Exposure

Exposure Route	First Aid Procedure	References
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a poison center or doctor immediately.	[1][6]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Get medical aid immediately.	[1][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical aid immediately.	[1][6]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Call a poison center or doctor immediately.	[6]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool fire-exposed containers.[3][6][9]

- Unsuitable Extinguishing Media: Water may be ineffective in extinguishing the fire.[6]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3][9] Containers may explode when heated.[9] Hazardous combustion products include nitrogen oxides, carbon monoxide, and carbon dioxide.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area.[7] Eliminate all ignition sources.[9] Avoid breathing vapors and ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Containment and Cleanup: Absorb with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[1][9] Use non-sparking tools.[9]

Toxicological Information

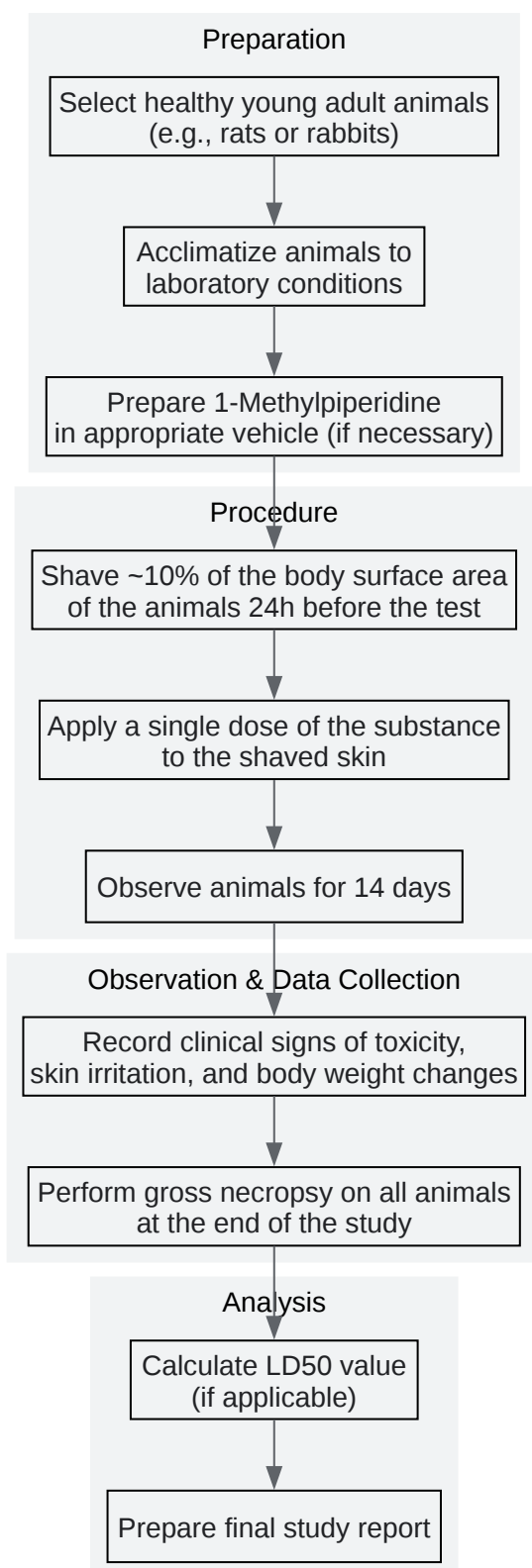
- Acute Toxicity: Toxic by inhalation and if swallowed; harmful in contact with skin.[1]
 - LD50 (intraperitoneal, mouse): 400 mg/kg[4]
 - LDLo (oral, rat): 25 mg/kg[8]
 - LDLo (subcutaneous, rabbit): 400 mg/kg[8]
 - LD50 (dermal, rabbit): 1000 - 2000 mg/kg[7]
 - LC50 (inhalation, rat): > 3.85 mg/L for 4 hours[7]
- Skin Corrosion/Irritation: Causes severe skin burns.[1]
- Serious Eye Damage/Irritation: Causes serious eye damage.[1]

- Chronic Toxicity: No chronic data is available for humans. Reproductive toxicity was not demonstrated in animal studies, but human data is lacking. Detailed information on mutagenicity and carcinogenicity is not available.[2]

Experimental Protocols

Detailed experimental protocols for safety assessment are typically found in regulatory submissions or specialized toxicology literature. The following provides a generalized workflow for a dermal toxicity study, based on standard OECD guidelines.

Experimental Workflow: Acute Dermal Toxicity Study (OECD 402 Guideline)



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Generalized workflow for an acute dermal toxicity study.

Methodology:

- **Animal Selection and Preparation:** Healthy young adult rats or rabbits are selected. Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- **Dose Application:** The test substance, **1-methylpiperidine**, is applied uniformly over an area that is approximately 10% of the total body surface area. The area is then covered with a porous gauze dressing and non-irritating tape.
- **Observation:** The animals are observed for mortality, signs of toxicity (including changes in skin and fur, eyes, and mucous membranes), and changes in body weight for at least 14 days.
- **Necropsy:** At the conclusion of the study, all animals are subjected to a gross necropsy, and any pathological changes are recorded.
- **Data Analysis:** The LD50 is calculated if a sufficient number of animals die. A full report detailing the methodology, results, and conclusions is prepared.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber. [11] Do not mix with other waste, and handle uncleaned containers as you would the product itself. Avoid release to the environment.[1][10]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for **1-methylpiperidine** before use.

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